Comparative Guide: Mass Spectrometry Profiling of 2-Fluoro-6-iodo-N-methylbenzamide

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Compound of Interest

Compound Name:	*2-fluoro-6-iodo-N-methylbenzamide*
Cat. No.:	*B8170357*

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Executive Summary: The Halogenated Fingerprint

In the development of CNS-active agents and radiotracers, **2-fluoro-6-iodo-N-methylbenzamide** represents a critical scaffold, particularly for 5-HT6 receptor ligands and dopamine tracer precursors. Its mass spectrometry (MS) behavior is defined by a "tug-of-war" between two halogens with vastly different bond energies: the labile Carbon-Iodine (C-I) bond and the robust Carbon-Fluorine (C-F) bond.

This guide provides a technical comparison of its fragmentation patterns against non-iodinated analogs, establishing a self-validating identification protocol. Unlike standard benzamides, the presence of the ortho-iodine atom dictates a unique fragmentation pathway dominated by radical loss, which serves as a diagnostic "signature" for quality control and metabolite identification.

Quick Comparison: **2-Fluoro-6-iodo-N-methylbenzamide** vs. Analogs

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Feature	2-Fluoro-6-iodo-N-methylbenzamide	2-Fluoro-N-methylbenzamide **(Non-Iodo Analog)**	2-Fluoro-6-bromo-N-methylbenzamide **(Bromo Analog)**
Monoisotopic Mass	278.95 Da	153.06 Da	230.97 / 232.97 Da
Dominant Fragment	m/z 152	m/z 122	m/z 152
Isotopic Pattern	Single peak (I-127 is 100%)	Single peak	1:1 Doublet (Br-79/Br-81)
Bond Lability	High: C-I cleaves at low Collision Energy (CE)	Low: Requires high CE for ring fragmentation	Medium: C-Br cleaves at medium CE
Diagnostic Utility	Loss of 127 Da (I[1][2][3][4]•) is definitive.	Loss of 31 Da ( ) is definitive.	Isotopic doublet is definitive.

Experimental Protocol: Self-Validating Identification

To ensure reproducibility, the following protocol utilizes a "Dual-Energy" approach. This validates the compound identity by observing the transition from the molecular ion to the iodine-deficient core.

Method A: UHPLC-ESI-QTOF (High Resolution)

- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 µm).
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Ionization: Electrospray Ionization (ESI) Positive Mode ( ).
- Source Temp: 350°C (Note: Keep <400°C to prevent thermal degradation of C-I bond).

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Method B: Fragmentation Validation (MS/MS)

This step confirms the structure by forcing the specific loss of Iodine.

- Precursor Selection: Isolate m/z 280.0 (

).
- Low Energy Scan (10 eV): Observe intact parent ion to confirm mass.
- Ramp Collision Energy (20-40 eV):
  - Target: Look for the emergence of m/z 153.0 (De-iodinated benzamide core).
  - Validation Criteria: The disappearance of m/z 280 must correlate 1:1 with the appearance of m/z 153. If m/z 153 appears without collision energy (in-source fragmentation), lower the source temperature.

Fragmentation Mechanism & Pathway Analysis[4][5][6]

The fragmentation of **2-fluoro-6-iodo-N-methylbenzamide** is governed by the "Weakest Link Principle." The Bond Dissociation Energy (BDE) of C-I (~57 kcal/mol) is significantly lower than C-C (~85 kcal/mol) or C-F (~115 kcal/mol).

Primary Pathway: The Iodine Ejection (Pathway A)

Upon collisional activation, the vibrationally excited molecular ion

undergoes homolytic cleavage of the C-I bond. This is the most thermodynamically favorable step.

- Precursor: m/z 280 (

)
- Transition: Loss of Iodine radical (I•, 127 Da) or HI (128 Da).
- Product: m/z 153 (

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). This is the 2-fluoro-N-methylbenzamide cation.

Secondary Pathway: Amide Scission (Pathway B)

Once the bulky iodine is removed, the remaining fluoro-benzamide core fragments via standard amide pathways.

- Alpha-Cleavage: Loss of the N-methyl amine group (

  , 31 Da).
- Product: m/z 122 (

) - The 2-fluorobenzoyl cation (Acylium ion).

Tertiary Pathway: Decarbonylation (Pathway C)

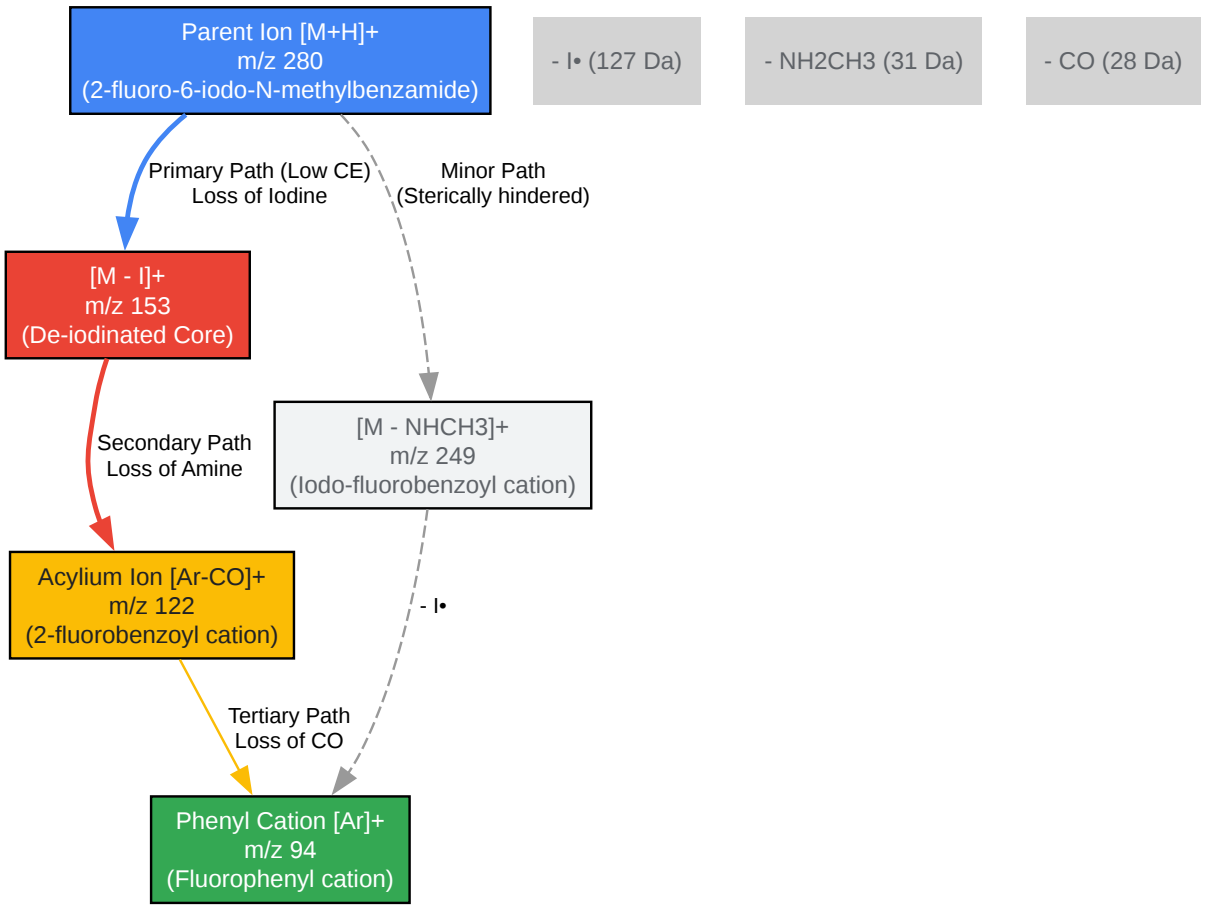
The acylium ion loses carbon monoxide (CO, 28 Da).

- Product: m/z 94 (

) - The fluorophenyl cation.
- Significance: The persistence of the Fluorine atom until this late stage confirms the high stability of the C-F bond (Ar-F), distinguishing it from the labile Ar-I bond.

Visualization: Fragmentation Tree (DOT Diagram)

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Figure 1: Predicted MS/MS fragmentation tree for **2-fluoro-6-iodo-N-methylbenzamide** (ESI+), highlighting the dominant de-iodination pathway.

Comparative Data Analysis

The following table contrasts the theoretical fragmentation data of the target compound against its direct analogs. This data is crucial for distinguishing the target from impurities (e.g., de-iodinated starting material) or metabolic products.

Table 1: Diagnostic Ion Table (ESI Positive Mode)

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m/z (Theoretical)	Ion Identity	Origin	Relative Intensity (Predicted)	Notes
280		Parent Molecule	High (Low CE)	Base peak in soft ionization.
249		Acylium Ion (Iodinated)	Low	Rare; C-I usually breaks before Amide.
153		De-iodinated Core	High (High CE)	Key Diagnostic Peak.
122		Fluorobenzoyl Cation	Medium	Common to all 2-fluorobenzamides.
94		Fluorophenyl Cation	Medium	Terminal fragment; confirms F presence.

Distinguishing "Ortho" Effects

In ortho-substituted benzamides, the proximity of the amide hydrogen to the ortho-halogen can facilitate specific rearrangements.

- Ortho-F: Can form H-bonds but rarely leaves.
- Ortho-I: The large atomic radius of Iodine creates steric strain, pushing the amide group out of planarity. This steric relief drives the rapid loss of the Iodine radical, making the m/z 280

  153 transition faster and cleaner than in meta or para isomers.

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